

4-Acetylbenzoic acid safety and handling precautions

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Compound of Interest

Compound Name: 4-Acetylbenzoic Acid

Cat. No.: B104994

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An In-depth Technical Guide to the Safety and Handling of **4-Acetylbenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Acetylbenzoic acid** (CAS No. 586-89-0), a versatile intermediate in the synthesis of pharmaceuticals and fine chemicals. Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Chemical and Physical Properties

4-Acetylbenzoic acid is a white to light yellow crystalline powder.^[1] Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value
CAS Number	586-89-0[1]
Molecular Formula	C ₉ H ₈ O ₃ [1]
Molecular Weight	164.16 g/mol [1]
Appearance	White to light yellow crystalline powder[1]
Melting Point	208-210 °C
Boiling Point	339.9 ± 25.0 °C at 760 mmHg
Density	1.2 ± 0.1 g/cm ³
Solubility	Soluble in DMSO and methanol. Sparingly soluble in water.
pKa	3.70 at 25°C

Hazard Identification and Safety Precautions

4-Acetylbenzoic acid is classified as an irritant. It can cause irritation to the eyes, skin, and respiratory system.

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **4-Acetylbenzoic acid**:

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved N95 respirator is recommended.

Handling and Storage

Handling:

- Avoid contact with skin and eyes.
- Do not breathe dust.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention if irritation develops or persists.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Get medical attention.

Accidental Release and Firefighting Measures

Accidental Release:

In the event of a spill, follow these steps:

- Evacuate personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- For small spills, sweep up the solid material and place it into a suitable container for disposal. Avoid generating dust.
- For large spills, dike the area to prevent spreading.

- Clean the spill area with soap and water.

Firefighting:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.
- Firefighters should wear self-contained breathing apparatus and full protective gear.
- Hazardous combustion products include carbon monoxide and carbon dioxide.

Disposal Considerations

Dispose of **4-Acetylbenzoic acid** and any contaminated materials in accordance with local, regional, and national regulations. Do not dispose of it in regular trash or down the drain.

Experimental Protocol: Synthesis of 4-Acetylbenzoic Acid

The following is a representative experimental protocol for the synthesis of **4-Acetylbenzoic acid** via the oxidation of 4'-methylacetophenone.

Materials:

- 4'-Methylacetophenone
- Potassium permanganate
- Anhydrous zinc chloride
- Water
- Anhydrous acetic acid

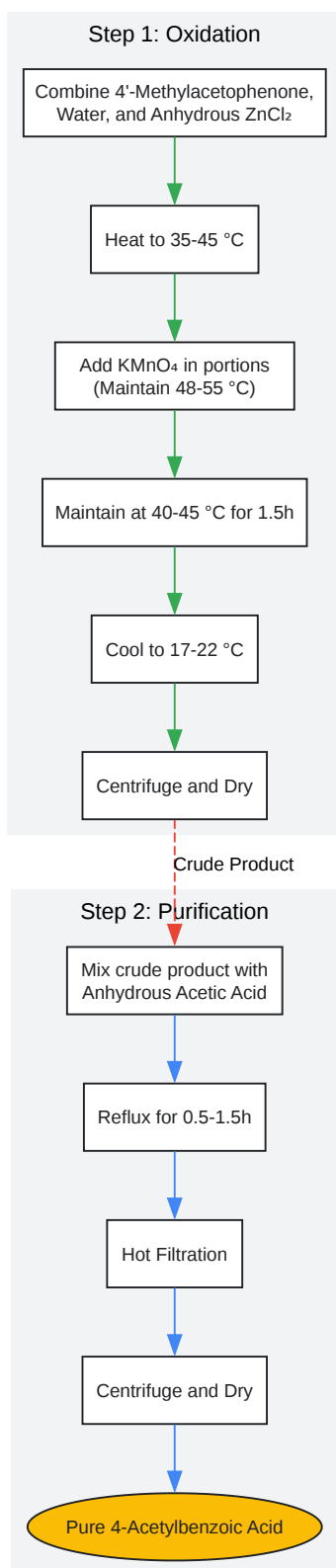
Procedure:

- Add 4'-methylacetophenone, water, and anhydrous zinc chloride to a reaction vessel.

- Stir the mixture and slowly heat to 35-45 °C.
- Divide the potassium permanganate into five equal portions. Add one portion every 15-20 minutes, maintaining the reaction temperature between 48-55 °C.
- After the addition is complete, maintain the reaction temperature at 40-45 °C for 1.5 hours.
- Cool the reaction mixture to 17-22 °C.
- Centrifuge the mixture to collect the crude product and then dry it.
- To purify, mix the crude product with anhydrous acetic acid and reflux for 0.5-1.5 hours.
- Perform hot filtration and then centrifuge and dry the purified **4-acetylbenzoic acid**.

Visualizations

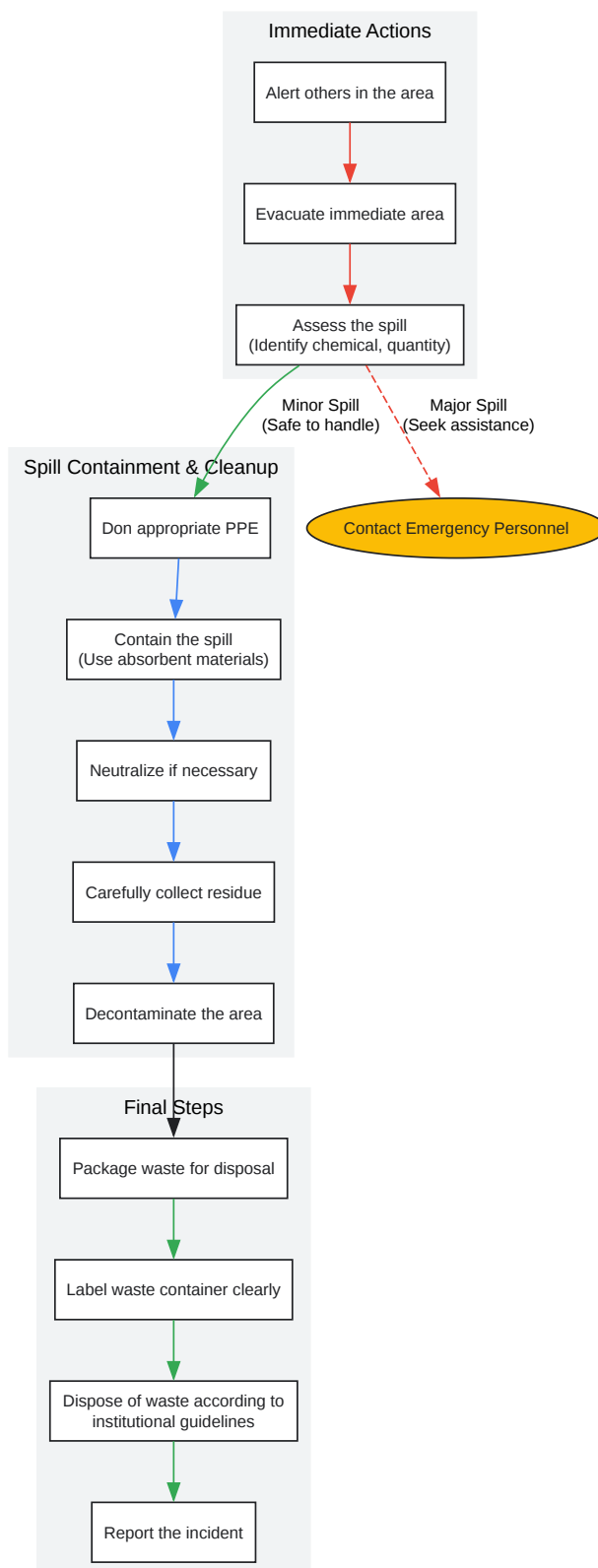
Experimental Workflow: Synthesis of 4-Acetylbenzoic Acid



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Caption: Workflow for the synthesis of **4-Acetylbenzoic acid**.

Logical Workflow: Chemical Spill Response



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Caption: Logical workflow for responding to a chemical spill.

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References

- 1. nbinnno.com [nbinnno.com]
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